

The Coherence Length of Mass-Produced HeNe Lasers: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: *helium;neon*

CAS No.: *12162-16-2*

Cat. No.: *B15933781*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth exploration of the coherence length of mass-produced Helium-Neon (HeNe) lasers. Understanding this fundamental property is critical for applications ranging from interferometry and holography to high-precision instrumentation in scientific research and drug development. This document details the underlying principles governing coherence length, presents typical quantitative data, and provides a comprehensive experimental protocol for its measurement.

Fundamental Principles of Coherence Length in HeNe Lasers

The coherence length of a laser is the propagation distance over which the emitted light wave maintains a specified degree of coherence. In practical terms, it is the maximum optical path difference between two arms of an interferometer for which interference fringes are still discernible. For a HeNe laser, the coherence length is intrinsically linked to the spectral characteristics of the lasing transition and the optical resonant cavity.

The primary lasing transition in a red HeNe laser occurs at approximately 632.8 nm. This transition is not infinitely sharp but is broadened by the Doppler effect of the moving neon atoms in the gas discharge, resulting in a gain bandwidth of about 1.5 GHz.[1][2] The laser's resonant cavity, formed by two mirrors, can only support a set of discrete longitudinal modes within this gain bandwidth.[3][4] The spacing between these modes is determined by the cavity length (L), given by $\Delta\nu = c / 2L$, where c is the speed of light.[3]

For a typical mass-produced HeNe laser with a cavity length of 15 to 30 cm, the longitudinal mode spacing is in the range of 500 MHz to 1 GHz.[1] This means that multiple longitudinal modes can oscillate simultaneously within the 1.5 GHz gain bandwidth.[3][4] The presence of multiple longitudinal modes effectively broadens the spectral output of the laser, which in turn reduces its coherence length. The coherence length (Lc) is inversely proportional to the spectral linewidth ($\Delta\nu$) of the laser output, approximated by $L_c \approx c / \Delta\nu$. [5] For a multi-mode HeNe laser, the effective linewidth is the Doppler-broadened gain width.

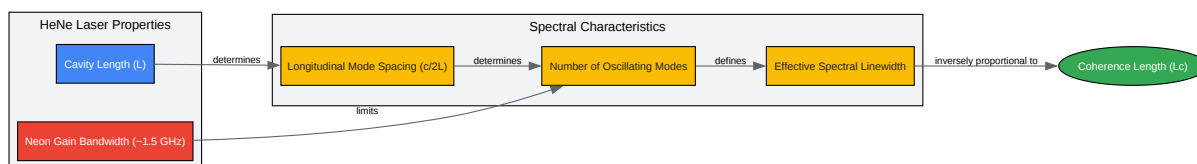
Quantitative Data on Coherence Length

The coherence length of HeNe lasers can vary significantly depending on their design, particularly whether they are designed to operate in multiple or a single longitudinal mode. Mass-produced HeNe lasers are typically multi-mode due to cost and manufacturing simplicity.

Laser Type	Typical Cavity Length	Number of Longitudinal Modes	Typical Spectral Linewidth (Effective)	Typical Coherence Length
Mass-Produced (Multi-mode)	15 cm - 50 cm	2 to 5	~1.5 GHz	10 cm - 30 cm[1][3][6]
Single-Longitudinal-Mode	Shorter cavities or intracavity etalons	1	< 1 MHz	> 100 m[7]
Frequency-Stabilized	Actively controlled cavity length	1 or 2 locked modes	Very narrow (< 1 MHz)	> 100 m to kilometers[4][7]

Signaling Pathways and Logical Relationships

The following diagram illustrates the relationship between the physical parameters of a HeNe laser and its resulting coherence length.



[Click to download full resolution via product page](#)

Factors influencing HeNe laser coherence length.

Experimental Protocol: Measuring Coherence Length with a Michelson Interferometer

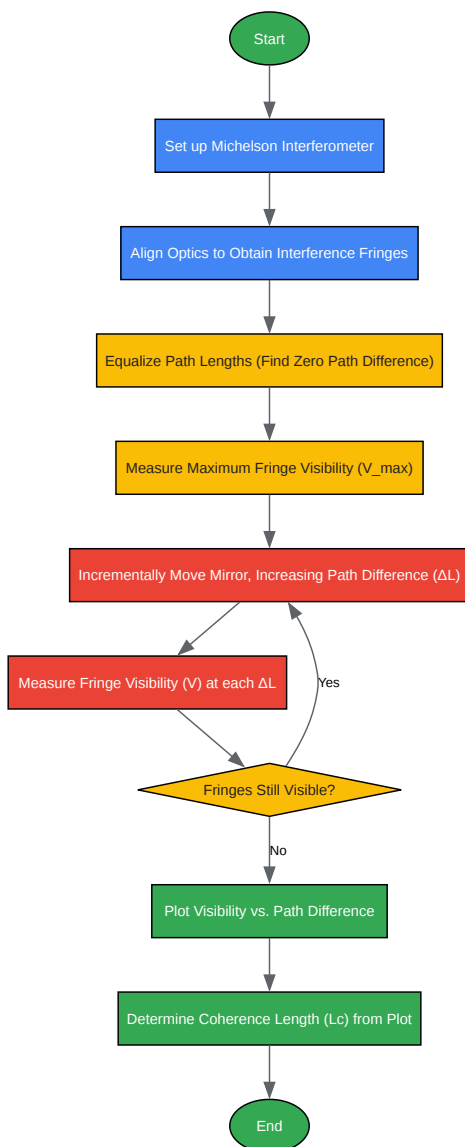
The coherence length of a HeNe laser can be precisely measured using a Michelson interferometer. This method relies on observing the visibility of interference fringes as a function of the optical path difference between the two arms of the interferometer.

Experimental Apparatus

- HeNe Laser
- Optical breadboard for stable mounting
- Michelson Interferometer kit, including:
 - Beam splitter (50/50)
 - Fixed mirror
 - Movable mirror mounted on a precision translation stage with a micrometer drive
- Beam expander (optional, for easier fringe observation)

- Screen or a photodetector with an aperture connected to an oscilloscope or data acquisition system

Experimental Workflow Diagram



[Click to download full resolution via product page](#)

Workflow for coherence length measurement.

Step-by-Step Procedure

- Setup and Alignment:

- Mount the HeNe laser and the Michelson interferometer components securely on the optical breadboard.
- Align the laser beam to be parallel to the surface of the breadboard and incident on the center of the beam splitter at a 45-degree angle.
- Adjust the fixed and movable mirrors so that the reflected beams are sent back along their incident paths and overlap on the screen.
- Fine-tune the mirror alignments until a clear interference pattern (typically concentric rings or "bull's-eye" pattern) is observed on the screen.
- Finding the Zero Path Difference:
 - Carefully adjust the position of the movable mirror using the micrometer. The position where the fringe contrast is maximal corresponds to the zero optical path difference. Record this initial position from the micrometer.
- Data Acquisition:
 - If using a photodetector, position it to measure the intensity at the center of the fringe pattern.
 - Record the maximum intensity (I_{max}) and minimum intensity (I_{min}) of the fringes by slightly moving the mirror.
 - Calculate the initial fringe visibility, $V = (I_{\text{max}} - I_{\text{min}}) / (I_{\text{max}} + I_{\text{min}})$.
 - Move the movable mirror by a small, known increment (e.g., 1 cm) away from the zero path difference position.
 - Repeat the measurement of I_{max} and I_{min} and calculate the new fringe visibility.
 - Continue this process of incrementally increasing the path difference and measuring the fringe visibility until the fringes are no longer discernible.
- Data Analysis:

- Plot the fringe visibility (V) as a function of the optical path difference (2 times the mirror displacement).
- The coherence length (L_c) is typically defined as the optical path difference at which the fringe visibility drops to $1/e$ (approximately 37%) of its maximum value.[7] Determine this value from your plot.

Conclusion

The coherence length of mass-produced HeNe lasers is a critical parameter determined by the fundamental physics of the laser's gain medium and resonant cavity design. Typically in the range of 10-30 cm, this coherence length is sufficient for many applications in holography and interferometry of small objects.[6] For applications requiring significantly longer coherence lengths, single-longitudinal-mode or frequency-stabilized HeNe lasers are necessary, offering coherence lengths that can extend to hundreds of meters or more. The Michelson interferometer provides a robust and precise method for the experimental determination of a laser's coherence length, a valuable characterization for any research or development application relying on the wave nature of light.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. physlab.org [physlab.org]
- 2. pubs.aip.org [pubs.aip.org]
- 3. The Michelson Interferometer - A Laser Lab Alignment Guide | WiredSense [wiredsense.com]
- 4. scribd.com [scribd.com]
- 5. phys.libretexts.org [phys.libretexts.org]
- 6. sites.science.oregonstate.edu [sites.science.oregonstate.edu]
- 7. OPG [opg.optica.org]

- To cite this document: BenchChem. [The Coherence Length of Mass-Produced HeNe Lasers: A Technical Guide]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15933781/docs#the-coherence-length-of-mass-produced-hene-lasers-a-technical-guide\]](https://www.benchchem.com/product/b15933781/docs#the-coherence-length-of-mass-produced-hene-lasers-a-technical-guide)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)